

Disitertide (P144) solubility issues and solutions

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Compound of Interest

Compound Name: Disitertide

Cat. No.: B515574

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Disitertide (P144) Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during experiments with **Disitertide** (P144), with a particular focus on solubility issues.

Frequently Asked Questions (FAQs)

Q1: What is **Disitertide** (P144) and what is its mechanism of action?

Disitertide (P144) is a synthetic peptide inhibitor of transforming growth factor-beta 1 (TGF- β 1).[1][2][3] Its primary mechanism of action is to block the interaction of TGF- β 1 with its receptor, thereby inhibiting the downstream signaling cascade.[1][2][3] Additionally, **Disitertide** has been shown to act as a PI3K inhibitor and an inducer of apoptosis.[1][2][3] By inhibiting the TGF- β /Smad and PI3K/Akt pathways, **Disitertide** can modulate cellular processes such as proliferation, migration, invasion, and fibrosis.[1][4]

Q2: What are the main challenges when working with **Disitertide** (P144)?

The primary challenge when working with **Disitertide** (P144) is its low aqueous solubility.[5] Being a hydrophobic peptide, it has a tendency to aggregate in aqueous solutions, which can affect its bioactivity and lead to inconsistent experimental results.[5][6]

Q3: How should I store **Disitertide** (P144) powder and stock solutions?

For long-term storage, **Disitertide** (P144) powder should be stored at -20°C for up to 3 years.
[3] Once reconstituted in a solvent, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.[3] Stock solutions in solvent can be stored at -80°C for up to one year or at -20°C for up to one month.[3] A stable salt form, **Disitertide** diammonium, is also available and may offer improved stability.[2][7]

Troubleshooting Guide: Solubility Issues

Q4: My **Disitertide** (P144) is not dissolving. What should I do?

If you are experiencing difficulty dissolving **Disitertide** (P144), consider the following troubleshooting steps:

- Choose an appropriate solvent: Due to its hydrophobic nature, **Disitertide** is insoluble in water and ethanol.[3] Organic solvents such as dimethyl sulfoxide (DMSO) are recommended for initial solubilization.[3][8][9]
- Use sonication: Sonication can help break up peptide aggregates and facilitate dissolution. [1][8][9] Alternate between short bursts of sonication and cooling on ice to prevent sample degradation.[9]
- Gentle heating: In some cases, gentle warming of the solution can improve solubility.[8] However, excessive heat should be avoided to prevent peptide degradation.
- pH adjustment: The solubility of peptides is often lowest at their isoelectric point. Adjusting the pH of the buffer away from the pI can increase solubility.[10][11]

Q5: How can I prepare a stock solution of **Disitertide** (P144)?

A common starting point is to prepare a high-concentration stock solution in 100% fresh, anhydrous DMSO.[3] A concentration of 25 mg/mL in DMSO has been reported.[3] From this stock, working solutions can be prepared by dilution into an appropriate vehicle.

Q6: What are some recommended solvent formulations for in vitro and in vivo experiments?

Several formulations have been reported to improve the solubility and delivery of **Disitertide** (P144). The choice of vehicle will depend on the specific experimental requirements.

Data Presentation: Disitertide (P144) Solubility Formulations

Formulation Components	Achieved Concentration	Resulting Solution	Recommended Use
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	Clear Solution	In vivo
10% DMSO, 90% (20% SBE-β-CD in Saline)	2.5 mg/mL	Suspended Solution (Requires Ultrasonic)	In vivo
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	Clear Solution	In vivo
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.5 mg/mL	Suspended Solution (Requires Ultrasonic)	Oral and Intraperitoneal Injection

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[12\]](#)

Experimental Protocols

Protocol 1: Preparation of **Disitertide** (P144) Formulation for In Vivo Administration (Clear Solution)

Objective: To prepare a clear solution of **Disitertide** (P144) for in vivo experiments.

Materials:

- **Disitertide** (P144) powder
- Dimethyl sulfoxide (DMSO), anhydrous
- PEG300
- Tween-80

- Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

Methodology:

- Prepare a 25 mg/mL stock solution of **Disitertide** (P144) in anhydrous DMSO.
- To prepare a 1 mL working solution of 2.5 mg/mL, add 100 μ L of the 25 mg/mL DMSO stock solution to 400 μ L of PEG300.
- Mix thoroughly by vortexing until the solution is clear.
- Add 50 μ L of Tween-80 to the mixture and vortex again.
- Add 450 μ L of saline to bring the final volume to 1 mL.
- Vortex the final solution until it is a clear and homogeneous.

Protocol 2: General Peptide Solubility Testing Workflow

Objective: To systematically determine the optimal solvent for a new batch of **Disitertide** (P144).

Materials:

- **Disitertide** (P144) powder
- Sterile water
- Aqueous buffers (e.g., PBS, Tris at various pH values)
- Organic solvents (e.g., DMSO, DMF, Acetonitrile)
- Sonicator
- Vortex mixer

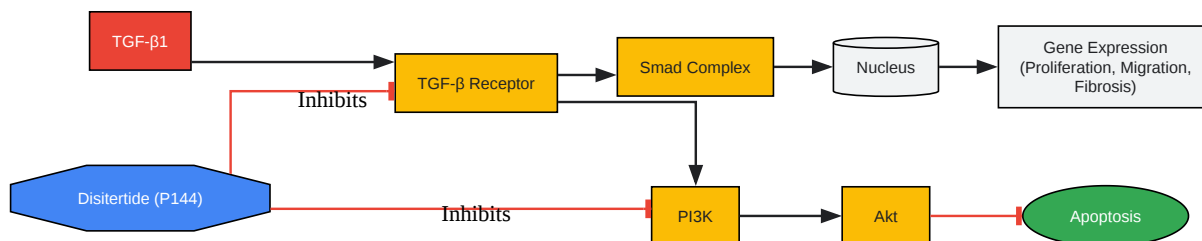
- Small, sterile tubes

Methodology:

- Initial Assessment: Based on the peptide's hydrophobic nature, anticipate the need for an organic solvent.
- Small-Scale Test: Use a small, accurately weighed amount of the peptide for initial solubility tests to conserve material.[\[10\]](#)
- Aqueous Screen: First, test solubility in sterile water and a neutral pH buffer (e.g., PBS pH 7.4). Vortex and observe.
- Organic Solvent Test: If insoluble in aqueous solutions, attempt to dissolve the peptide in a small volume of 100% DMSO.[\[8\]](#)[\[9\]](#)
- Co-solvent Approach: If a pure organic solvent is not suitable for the final application, slowly add the aqueous buffer to the DMSO-dissolved peptide dropwise while vortexing.[\[8\]](#) Observe for any precipitation.
- Sonication/Heating: If the peptide does not fully dissolve, use brief periods of sonication or gentle warming.[\[8\]](#)[\[9\]](#)
- Documentation: Record the solvent, concentration, and appearance of the solution (clear, cloudy, precipitate) for each test.

Mandatory Visualizations

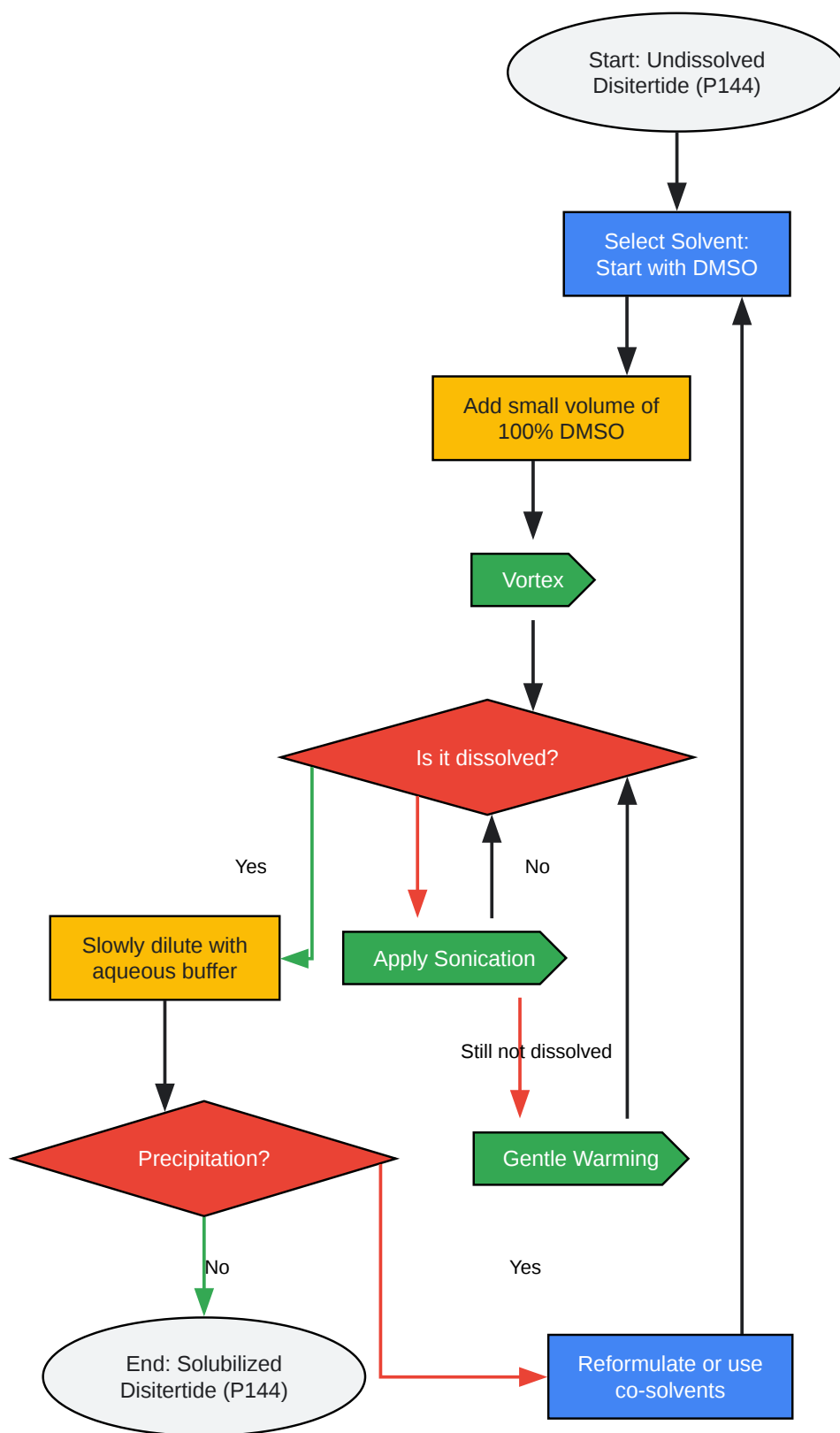
Signaling Pathways



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Caption: **Disitertide** (P144) inhibits TGF- β 1 signaling and the PI3K/Akt pathway.

Experimental Workflows



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Caption: A logical workflow for troubleshooting **Disitertide** (P144) solubility.

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